

# Proper Disposal of Bromoethane-d5: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bromoethane-d5

Cat. No.: B031941

[Get Quote](#)

This document provides essential, immediate safety and logistical information for the proper disposal of **bromoethane-d5** (CAS: 3675-63-6). Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure personal safety, regulatory compliance, and environmental protection. As a deuterated halogenated organic compound, **bromoethane-d5** requires specific handling and disposal protocols.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is critical to be familiar with the hazards associated with **bromoethane-d5**. It is a highly flammable liquid and is harmful if swallowed or inhaled. It is also suspected of causing cancer.<sup>[1][2]</sup> Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood, and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **bromoethane-d5**.

Property	Value
Density	1.527 g/mL at 25 °C[3][4]
Boiling Point	37-40 °C[3][4]
Melting Point	-119 °C[3]
Vapor Pressure	7.96 psi at 20 °C[4][5]
Flash Point	-23 °C
Solubility in Water	Slightly soluble. The non-deuterated form, bromoethane, has a solubility of 0.9 g/100mL at 20 °C.[6]

## Step-by-Step Disposal Protocol

The primary method for the disposal of **bromoethane-d5** is through a licensed hazardous waste disposal company. The following steps outline the procedure for accumulating and preparing the waste for pickup.

### 1. Waste Segregation:

- **Bromoethane-d5** waste must be segregated as halogenated organic waste.
- Do not mix it with non-halogenated organic waste, aqueous waste, or any other incompatible chemicals.

### 2. Waste Container Selection:

- Use a designated, leak-proof, and chemically compatible waste container.
- Recommended containers:
  - Borosilicate glass bottles with a screw cap. Borosilicate glass is highly resistant to chemical attack from halogens like bromine.[7][8][9]
  - High-Density Polyethylene (HDPE) containers can also be used, but their compatibility should be verified with your institution's environmental health and safety (EHS)

department, as some sources indicate limited or poor resistance of HDPE to bromine.<sup>[10]</sup>  
<sup>[11]</sup>

- The container must have a secure, tight-fitting lid to prevent the escape of flammable vapors.

### 3. Waste Labeling:

- Before adding any waste, the container must be clearly labeled with the words "Hazardous Waste".
- The label must also include:
  - The full chemical name: "**Bromoethane-d5**"
  - The concentration (if mixed with other solvents)
  - The hazard characteristics (e.g., "Flammable," "Toxic")
  - The date of accumulation
  - The name of the principal investigator or laboratory group

### 4. Waste Accumulation:

- All transfers of **bromoethane-d5** waste into the designated container must be conducted within a chemical fume hood.
- Keep the waste container closed at all times, except when adding waste.
- Do not fill the container to more than 90% of its capacity to allow for vapor expansion.

### 5. Storage of Waste:

- Store the sealed waste container in a designated and well-ventilated satellite accumulation area within the laboratory.
- The storage area should be away from sources of ignition, heat, and direct sunlight.

### 6. Arranging for Disposal:

- Once the container is full or has reached the storage time limit set by your institution (typically 90 days), contact your EHS department to arrange for pickup by a licensed hazardous waste disposal company.

## Experimental Protocol: Spill Cleanup

In the event of a **bromoethane-d5** spill, immediate and appropriate action is necessary to mitigate risks. This protocol is for minor spills (less than 1 liter) that can be safely managed by laboratory personnel. For major spills, evacuate the area and contact your institution's emergency response team.

### Materials:

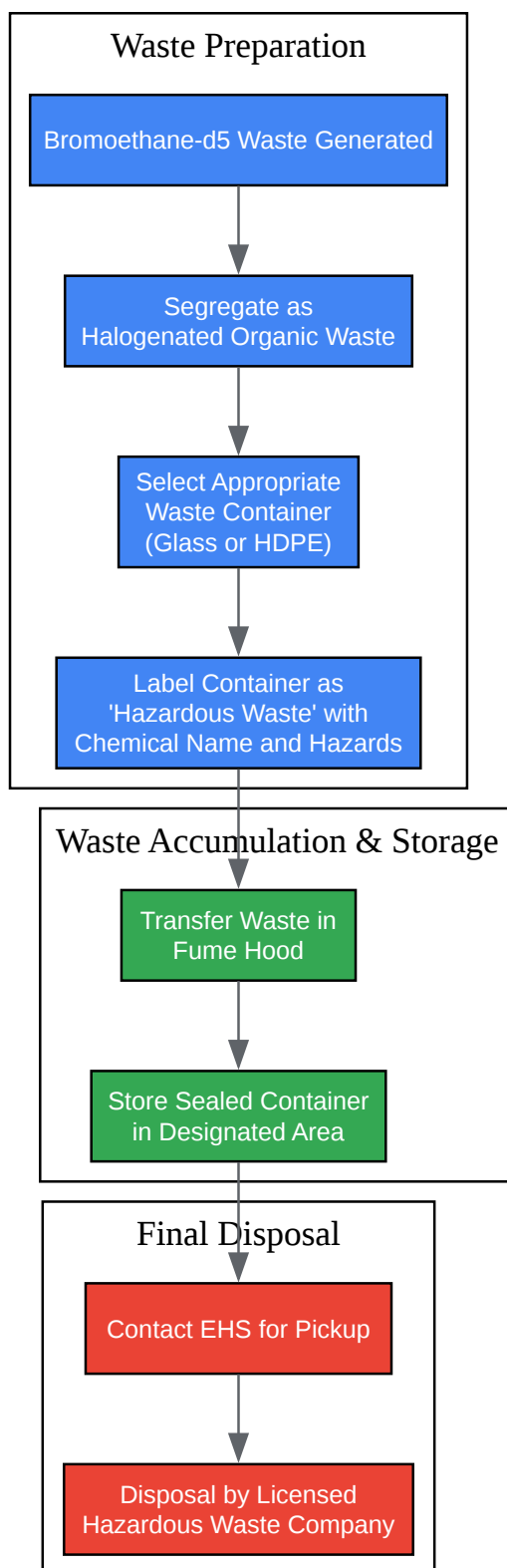
- Personal Protective Equipment (PPE): Chemical-resistant gloves, safety goggles, lab coat, and a respirator with an organic vapor cartridge if ventilation is inadequate.
- Spill containment materials: Absorbent pads, sand, or vermiculite.
- Spark-proof tools for cleanup (e.g., plastic dustpan and brush).
- A designated hazardous waste container for spill debris.

### Procedure:

- Alert Personnel: Immediately notify everyone in the vicinity of the spill.
- Evacuate and Ventilate: If safe to do so, ensure the area is well-ventilated by working within a fume hood or increasing air exchange. Evacuate all non-essential personnel.
- Eliminate Ignition Sources: Turn off all nearby ignition sources, such as hot plates, open flames, and electrical equipment.
- Contain the Spill: Use absorbent materials to create a dike around the spill to prevent it from spreading.
- Absorb the Liquid: Cover the spill with an appropriate absorbent material, working from the outside in.

- **Collect the Debris:** Using spark-proof tools, carefully collect the absorbed material and place it into the designated hazardous waste container.
- **Decontaminate the Area:** Clean the spill area with a detergent solution and water. Collect the cleaning materials and also place them in the hazardous waste container.
- **Label and Dispose:** Seal and label the waste container with "Hazardous Waste - **Bromoethane-d5** Spill Debris" and arrange for its disposal through your EHS department.
- **Report the Incident:** Report the spill to your laboratory supervisor and EHS department, following your institution's reporting procedures.

## Disposal Workflow Diagram



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bromoethane-[2H5] | C2H5Br | CID 2733136 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. BROMOETHANE-D5 CAS#: 3675-63-6 [chemicalbook.com]
- 5. sds.chemdiox.com [sds.chemdiox.com]
- 6. Ethyl Bromide | CH3CH2Br | CID 6332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. BOROSILICATE GLASS | De Dietrich [dedietrich.com]
- 8. dwk.com [dwk.com]
- 9. labdirect.com.au [labdirect.com.au]
- 10. professionalplastics.com [professionalplastics.com]
- 11. marchpump.com [marchpump.com]
- To cite this document: BenchChem. [Proper Disposal of Bromoethane-d5: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031941#bromoethane-d5-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)